

A Comparative Study of the Solvent Effects of 1,4-Diethylbenzene

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Compound of Interest

Compound Name: 1,4-Diethylbenzene

Cat. No.: B043851

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of **1,4-Diethylbenzene** as a solvent, juxtaposed with common alternatives such as toluene and xylene. The information presented herein is intended to assist researchers and professionals in selecting the most appropriate solvent for their specific applications by providing objective data on performance and physical properties.

Physicochemical Properties

A fundamental understanding of a solvent's physical and chemical properties is crucial for its effective application. The following table summarizes the key properties of **1,4-Diethylbenzene**, toluene, and xylene.

Property	1,4-Diethylbenzene	Toluene	Xylene (mixed isomers)
Molecular Formula	C ₁₀ H ₁₄	C ₇ H ₈	C ₈ H ₁₀
Molecular Weight	134.22 g/mol	92.14 g/mol	106.16 g/mol
Boiling Point	183-184 °C[1]	110.6 °C[2][3]	137-144 °C[4]
Melting Point	-42.8 °C[1]	-95 °C[2][3]	-47.9 to 13.3 °C (isomer dependent)
Density	0.862 g/mL at 20 °C[1]	0.867 g/mL at 20 °C[3]	~0.86 g/mL at 20 °C[4]
Solubility in Water	24.8 mg/L at 25 °C[1] [5]	0.52 g/L at 20 °C[6]	Insoluble
Solubility in Organic Solvents	Highly soluble in non-polar solvents like hexane and toluene. [7]	Miscible with most organic solvents.[3]	Miscible with many organic solvents.[4]
Flash Point	56 °C[1]	4 °C[6]	~25 °C (closed cup)[4]
Vapor Pressure	1.03 mmHg at 25 °C	28.4 mmHg at 20 °C[6]	-

Performance in Chemical Applications

The choice of solvent can significantly influence the outcome of a chemical reaction or separation process. This section compares the performance of **1,4-Diethylbenzene** with toluene and xylene in several key applications.

Solubility of Organic Compounds

The ability of a solvent to dissolve a particular solute is a critical factor in many chemical processes. Aromatic hydrocarbons are excellent solvents for non-polar and weakly polar compounds.

Experimental Data: Solubility of Naphthalene

The solubility of naphthalene, a common polycyclic aromatic hydrocarbon, was investigated in various solvents. While direct data for **1,4-Diethylbenzene** was not found in the comparative studies, data for toluene and xylene are available.

Solvent	Temperature (°C)	Solubility (g/L)
Toluene	30	582.55 ± 23.60
Xylene	30	586.90 ± 26.45
Biodiesel (RME)	30	271.23 ± 6.65
Biodiesel (PME 1)	30	271.00 ± 8.05

Data extracted from a study on naphthalene solubility for tar removal.[2]

1,4-Diethylbenzene, being a non-polar aromatic hydrocarbon, is expected to exhibit high solubility for non-polar compounds like naphthalene.[7] Its higher boiling point compared to toluene and xylene may allow for solubility experiments to be conducted at elevated temperatures.

Suzuki-Miyaura Cross-Coupling Reactions

The Suzuki-Miyaura cross-coupling is a powerful method for forming carbon-carbon bonds. The solvent plays a crucial role in the catalytic cycle, influencing catalyst stability and reaction kinetics. Aromatic solvents like toluene are commonly used in these reactions.

While specific yield data for a direct comparison involving **1,4-Diethylbenzene** is limited in the searched literature, it is known that non-polar solvents are often employed.[8] The choice between these solvents can sometimes be subtle and may depend on the specific substrates and catalyst system.[9] For instance, the polarity of the solvent can influence the active catalytic species and the rate-determining step.[9] Given its similar non-polar aromatic character, **1,4-Diethylbenzene** is a plausible solvent for Suzuki-Miyaura reactions, particularly those requiring higher reaction temperatures due to its high boiling point.

Friedel-Crafts Reactions

Friedel-Crafts reactions are a class of electrophilic aromatic substitution reactions. The solvent for these reactions must be inert to the strong Lewis acid catalysts typically employed. Aromatic hydrocarbons can sometimes act as both solvent and reactant. In cases where they are intended to be the solvent, their inertness is key.

1,4-Diethylbenzene can be synthesized via a Friedel-Crafts reaction.^[1] While it can also serve as a solvent, its own reactivity must be considered. For instance, in a Friedel-Crafts acylation of o-diethylbenzene, dichloroethane was used as the solvent.^[10] The relatively low yield in some Friedel-Crafts alkylations can be attributed to side reactions and further alkylation of the product.^[11]

Liquid-Liquid Extraction

Liquid-liquid extraction is a common separation technique in which a solute is transferred from one liquid phase to another immiscible liquid phase. The choice of the extracting solvent is critical for achieving high extraction efficiency.

Application: Phenol Extraction

Phenol is a common contaminant in industrial wastewater. Studies have investigated the use of various solvents for its extraction from aqueous solutions. Toluene has been shown to be an effective solvent for this purpose. In one study, using toluene as the solvent, the highest phenol removal of 60% was obtained for a 5% aqueous solution of phenol at a pH of 7 and with 20% toluene.^[12]

While no specific experimental data on the efficiency of **1,4-Diethylbenzene** for phenol extraction was found in the reviewed literature, its properties as a non-polar aromatic hydrocarbon suggest it would be a viable solvent for the extraction of organic compounds like phenol from aqueous solutions. Its low water solubility and density difference from water are favorable characteristics for a liquid-liquid extraction solvent.

Experimental Protocols

This section provides detailed methodologies for determining some of the key solvent properties discussed in this guide.

Determination of Boiling Point

The boiling point of a liquid is a key physical property that can be determined using various standard methods.

ASTM D5399 - Standard Test Method for Boiling Point Distribution of Hydrocarbon Solvents by Gas Chromatography

This method is an alternative to conventional distillation methods for determining the boiling point distribution of hydrocarbon solvents.[\[13\]](#)

- Apparatus: A gas chromatograph equipped with a capillary column and a flame ionization detector.
- Procedure:
 - A small sample of the solvent is injected into the gas chromatograph.
 - The components of the solvent are separated based on their boiling points as they pass through the column.
 - The retention time of each component is recorded.
 - A calibration curve of retention time versus boiling point is created using a standard mixture of hydrocarbons with known boiling points.
 - The boiling point distribution of the sample is determined by comparing the retention times of its components to the calibration curve.

Determination of Density

The density of a liquid can be measured using several standard test methods.

ASTM D4052 - Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter

This method is suitable for determining the density of petroleum distillates and viscous oils.

- Apparatus: A digital density meter capable of measuring the density of liquids.

- Procedure:
 - A small amount of the liquid sample is introduced into the oscillating U-tube of the density meter.
 - The change in the oscillating frequency of the U-tube caused by the sample is measured.
 - This frequency change is used in conjunction with calibration data to determine the density of the sample.

Determination of Solubility of a Solid in a Liquid

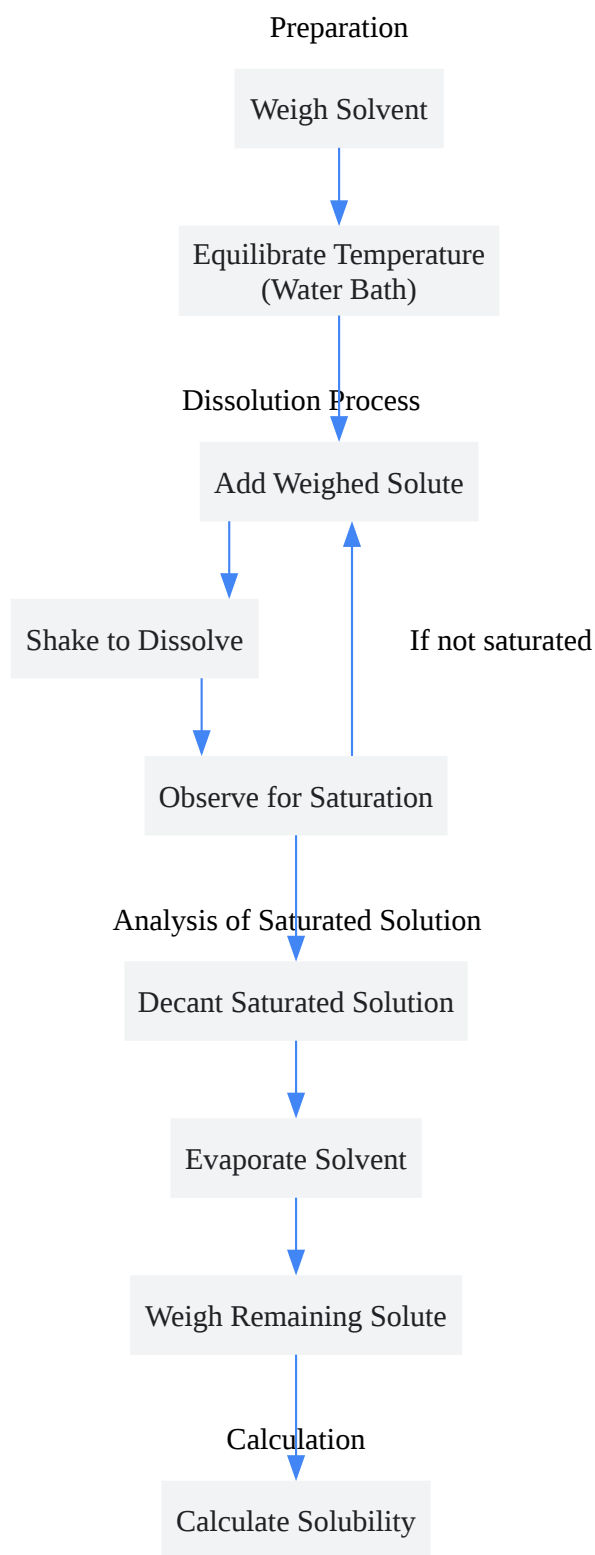
The following is a general laboratory procedure for determining the solubility of a solid solute in a liquid solvent at a specific temperature.

- Equipment:
 - Analytical balance
 - Test tubes with stoppers
 - Constant temperature water bath
 - Thermometer
 - Spatula
 - Filter paper and funnel
 - Evaporating dish
- Procedure:
 - Prepare a series of test tubes, each containing a known mass of the solvent.
 - Place the test tubes in a constant temperature water bath and allow them to reach thermal equilibrium.
 - Add a small, accurately weighed amount of the solid solute to the first test tube.

- Stopper the test tube and shake it vigorously for a set period to ensure thorough mixing.
- Observe if all the solute has dissolved. If it has, add another small, weighed amount of solute and repeat the shaking process.
- Continue adding the solute in small increments until a saturated solution is formed (i.e., a small amount of undissolved solid remains at the bottom of the test tube after prolonged shaking).
- Once saturation is reached, allow the undissolved solid to settle.
- Carefully decant a known mass of the clear, saturated solution into a pre-weighed evaporating dish.
- Gently heat the evaporating dish to evaporate the solvent completely, leaving behind the dissolved solute.
- Weigh the evaporating dish with the dry solute.
- The mass of the dissolved solute can be determined by subtracting the mass of the empty evaporating dish.
- The solubility is then calculated as the mass of solute per mass or volume of the solvent.

Visualizations

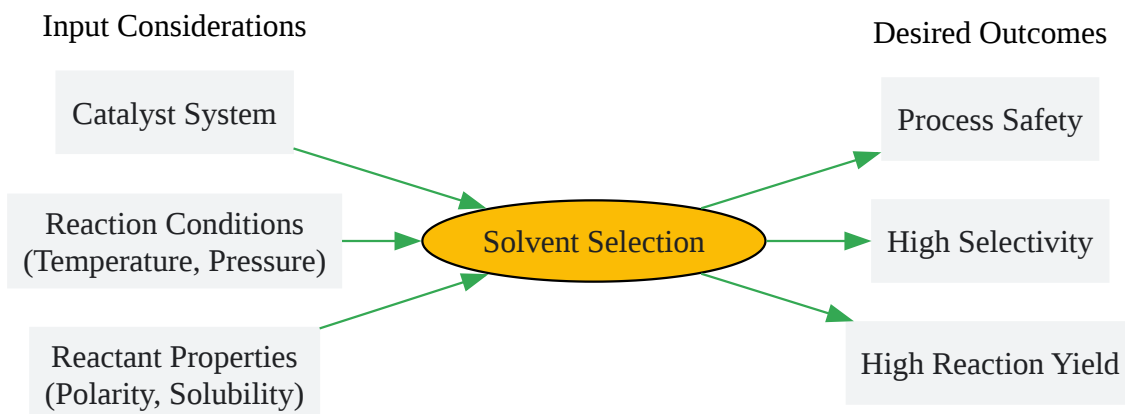
Experimental Workflow for Determining Solid-Liquid Solubility



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Caption: Workflow for determining the solubility of a solid in a liquid.

Logical Relationship in Solvent Selection for a Reaction



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Caption: Factors influencing the selection of a solvent for a chemical reaction.

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